# Application Note: Spectroscopic Characterization of (S)-8-(tert-Butyl)chroman-4-amine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(S)-8-(tert-Butyl)chroman-4-amine* |
| *CAS No.:* | *1228553-77-2* |
| *Cat. No.:* | *B597476* |

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## Abstract

**(S)-8-(tert-Butyl)chroman-4-amine** is a chiral amine derivative of the chroman scaffold, a privileged structure in medicinal chemistry and drug discovery.[1][2] The unique structural features of this compound, including the bulky tert-butyl group and the chiral center at the 4-position, necessitate a detailed spectroscopic characterization to ensure chemical identity, purity, and stereochemical integrity. This application note provides a comprehensive guide to the expected Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopic data for **(S)-8-(tert-Butyl)chroman-4-amine**. Furthermore, it outlines detailed protocols for acquiring this data, offering a framework for researchers engaged in the synthesis and analysis of this and related compounds.

## Introduction: The Significance of (S)-8-(tert-Butyl)chroman-4-amine

Chroman-4-amine derivatives are important building blocks in organic synthesis and are recognized for their diverse biological activities.[1][3] The introduction of a tert-butyl group at the 8-position can significantly influence the molecule's lipophilicity and steric profile, potentially modulating its pharmacokinetic and pharmacodynamic properties. The stereochemistry at the C4-amine position is also critical for biological activity, making the enantiomerically pure (S)-isomer a compound of particular interest in drug development.

Accurate spectroscopic characterization is paramount for confirming the successful synthesis of the target compound and for quality control in any subsequent applications. This document serves as a practical guide for interpreting the key spectroscopic features of **(S)-8-(tert-Butyl)chroman-4-amine**.

# Predicted Spectroscopic Data

While specific experimental spectra for **(S)-8-(tert-Butyl)chroman-4-amine** are not widely published, we can predict the characteristic signals based on the analysis of structurally related chroman derivatives and general principles of spectroscopy.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules. For **(S)-8-(tert-Butyl)chroman-4-amine**, both $^{1}H$ and $^{13}C$ NMR will provide critical information.

Table 1: Predicted $^{1}H$ NMR Data (400 MHz, $CDCl_3$)

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment | Key Insights |
|---|---|---|---|---|
| ~ 7.1 - 7.3 | m | 2H | Ar-H (H-5, H-7) | Aromatic protons on the benzene ring. |
| ~ 6.8 - 6.9 | d | 1H | Ar-H (H-6) | Aromatic proton ortho to the oxygen. |
| ~ 4.2 - 4.4 | m | 2H | O-$CH_2$ | Diastereotopic protons of the chroman ring. |
| ~ 4.0 - 4.1 | t | 1H | CH-$NH_2$ | Chiral proton at the C4 position. |
| ~ 2.0 - 2.2 | m | 2H | $CH_2$ | Diastereotopic protons at the C3 position. |
| ~ 1.6 (broad s) | s | 2H | $NH_2$ | Amine protons, may exchange with $D_2O$. |
| ~ 1.3 | s | 9H | $C(CH_3)_3$ | Singlet for the nine equivalent tert-butyl protons. |

Table 2: Predicted $^{13}C$ NMR Data (100 MHz, $CDCl_3$)

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| Chemical Shift (δ) ppm | Assignment | Key Insights |
|---|---|---|
| ~ 154 | C-O (C-8a) | Quaternary carbon of the aromatic ring attached to oxygen. |
| ~ 145 | C-tBu (C-8) | Quaternary aromatic carbon attached to the tert-butyl group. |
| ~ 128 | Ar-CH (C-5) | Aromatic methine carbon. |
| ~ 125 | Ar-CH (C-7) | Aromatic methine carbon. |
| ~ 122 | C-C4 (C-4a) | Quaternary aromatic carbon. |
| ~ 117 | Ar-CH (C-6) | Aromatic methine carbon. |
| ~ 65 | O-$CH_2$ (C-2) | Aliphatic carbon adjacent to the ether oxygen. |
| ~ 48 | CH-$NH_2$ (C-4) | Chiral carbon bearing the amine group. |
| ~ 35 | $C(CH_3)_3$ | Quaternary carbon of the tert-butyl group. |
| ~ 32 | $CH_2$ (C-3) | Aliphatic carbon at the 3-position. |
| ~ 31 | $C(CH_3)_3$ | Methyl carbons of the tert-butyl group. |

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 3: Predicted Mass Spectrometry Data

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| Technique | Ion | m/z (expected) | Interpretation |
|---|---|---|---|
| Electrospray Ionization (ESI) | $[M+H]^+$ | 220.1696 | Protonated molecular ion, confirming the molecular weight of $C_{13}H_{19}NO$. |
| Electron Impact (EI) | $M^+$ | 219.1623 | Molecular ion. |
| EI | $[M-15]^+$ | 204.1386 | Loss of a methyl group from the tert-butyl moiety. |
| EI | $[M-57]^+$ | 162.0862 | Loss of the tert-butyl group, a characteristic fragmentation. |

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Table 4: Predicted Infrared (IR) Data

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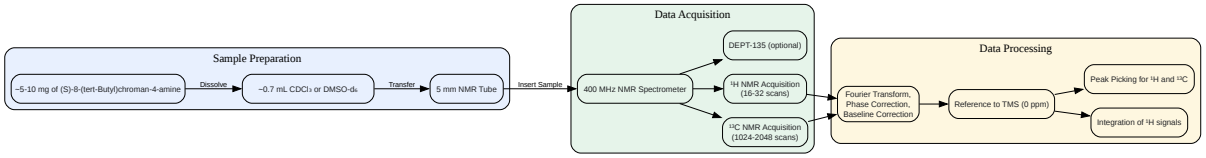
| Wavenumber ($cm^{-1}$) | Vibration | Functional Group | Key Insights |
|---|---|---|---|
| 3400-3250 | N-H stretch | Primary Amine ($-NH_2$) | Two bands are expected for the symmetric and asymmetric stretches of the primary amine.[4] |
| 2960-2850 | C-H stretch | Alkyl (tert-Butyl, Chroman ring) | Aliphatic C-H stretching vibrations. |
| 1650-1580 | N-H bend | Primary Amine ($-NH_2$) | Scissoring vibration of the primary amine.[4] |
| 1580-1450 | C=C stretch | Aromatic Ring | Characteristic aromatic ring vibrations. |
| 1335-1250 | C-N stretch | Aromatic Amine | Stretching vibration of the C-N bond.[4] |
| 1250-1020 | C-O stretch | Aryl-alkyl ether | Characteristic C-O-C stretch of the chroman ether linkage. |
| 910-665 | N-H wag | Primary Amine ($-NH_2$) | Out-of-plane bending of the N-H bonds.[4] |

# Experimental Protocols

The following protocols are designed to acquire high-quality spectroscopic data for **(S)-8-(tert-Butyl)chroman-4-amine**.

## NMR Data Acquisition

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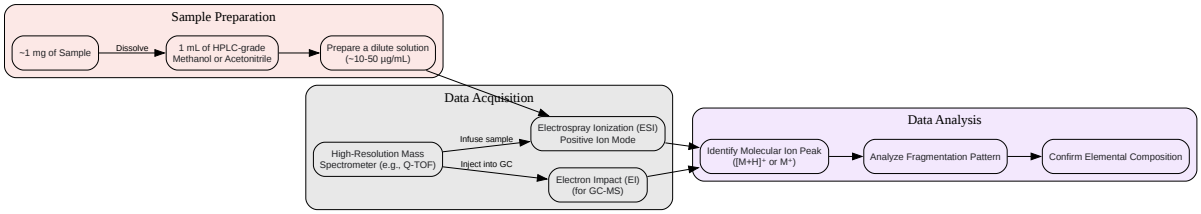
Caption: Workflow for NMR data acquisition and processing.

Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of **(S)-8-(tert-Butyl)chroman-4-amine** and dissolve it in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide-$d_6$ (DMSO-$d_6$) in a clean, dry vial. Transfer the solution to a 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- $^{1}H$ NMR Acquisition: Acquire the proton NMR spectrum using a standard pulse sequence. Typically, 16 to 32 scans are sufficient.
- $^{13}C$ NMR Acquisition: Acquire the carbon-13 NMR spectrum. A larger number of scans (1024-2048) will be necessary due to the lower natural abundance of $^{13}C$. A DEPT-135 experiment can be run to differentiate between CH, $CH_2$, and $CH_3$ signals.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

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# Mass Spectrometry Data Acquisition




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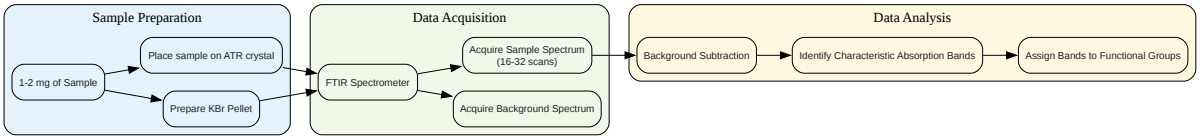
Caption: Workflow for Mass Spectrometry data acquisition and analysis.

Protocol:

- Sample Preparation: Prepare a dilute solution of the compound (approximately 10-50 µg/mL) in a suitable solvent such as HPLC-grade methanol or acetonitrile.
- ESI-MS: For electrospray ionization, infuse the sample solution directly into the mass spectrometer. Acquire the spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.
- EI-MS: For electron impact ionization, the sample can be introduced via a direct insertion probe or through a gas chromatograph (GC-MS). This technique will yield the molecular ion ($M^+$) and characteristic fragment ions.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and major fragment ions. Use the high-resolution data to confirm the elemental composition.

# IR Spectroscopy Data Acquisition

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Caption: Workflow for IR Spectroscopy data acquisition and analysis.

Protocol:

- Sample Preparation: The spectrum can be obtained using a neat sample on an Attenuated Total Reflectance (ATR) accessory or by preparing a potassium bromide (KBr) pellet containing a small amount of the sample.
- Data Acquisition: Place the sample in the FTIR spectrometer. First, acquire a background spectrum of the empty sample holder (or pure KBr). Then, acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The software will automatically subtract the background spectrum from the sample spectrum.
- Data Analysis: Identify the major absorption bands and assign them to the corresponding functional group vibrations based on established correlation tables.[4][5]

# Conclusion

This application note provides a predictive and methodological framework for the spectroscopic characterization of **(S)-8-(tert-Butyl)chroman-4-amine**. The expected NMR, MS, and IR data, along with the detailed protocols for their acquisition, will serve as a valuable resource for researchers in synthetic chemistry, medicinal chemistry, and drug development. Adherence to these guidelines will facilitate the unambiguous identification and quality assessment of this important chiral building block.

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